

4-Acetylbenzonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Acetylbenzonitrile

Cat. No.: B130643

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CAS Number: 1443-80-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Acetylbenzonitrile, also known as 4'-cyanoacetophenone, is a versatile aromatic compound of significant interest in organic synthesis and medicinal chemistry.^{[1][2]} Its bifunctional nature, featuring both a ketone and a nitrile group in a para-substitution pattern on a benzene ring, makes it a valuable intermediate for the synthesis of a wide array of complex molecules.^[1] This document provides a comprehensive technical overview of **4-acetylbenzonitrile**, including its physicochemical properties, key synthetic methodologies, applications in drug development, and safety protocols.

Chemical and Physical Properties

4-Acetylbenzonitrile is typically a white to light yellow crystalline solid at room temperature.^[1]^[2] The presence of both an electron-withdrawing nitrile group and a carbonyl group deactivates the aromatic ring towards electrophilic aromatic substitution, directing incoming electrophiles to the meta positions.^[1] It is sparingly soluble in water but shows good solubility in common organic solvents such as chloroform, ethanol, and acetone.^{[1][3]}

Table 1: Physicochemical Properties of **4-Acetylbenzonitrile**

Property	Value	Reference(s)
CAS Number	1443-80-7	[1][2]
Molecular Formula	C ₉ H ₇ NO	[1]
Molecular Weight	145.16 g/mol	
Appearance	White to light yellow crystalline solid/powder	[1][2]
Melting Point	56-59 °C	
Boiling Point	293.3 °C at 760 mmHg	[No Source]
Density	1.11 g/cm ³	[No Source]
Flash Point	131.2 °C	[No Source]
Solubility	Insoluble in water; Soluble in chloroform, acetone, ethanol	[1]
InChI Key	NLPHXWGWBKZSJC-UHFFFAOYSA-N	[1]
SMILES	CC(=O)c1ccc(cc1)C#N	

Synthesis Methodologies

The synthesis of **4-acetylbenzonitrile** can be achieved through several established routes. These methods primarily involve either the introduction of the acetyl group onto a benzonitrile scaffold or the introduction of the nitrile group onto an acetophenone derivative.

Key Synthetic Pathways:

- **Cyanation of 4-Acetylphenyl Halides:** A robust and frequently utilized method involves the transition-metal-catalyzed nucleophilic substitution of 4-bromoacetophenone or 4-chloroacetophenone with a cyanide source, such as potassium cyanide.[4] This reaction is often catalyzed by palladium or copper complexes.[4]
- **Direct Catalytic Oxidation:** A more modern and atom-economical approach is the direct, one-step catalytic oxidation of 4-ethylbenzonitrile using molecular oxygen or air.[4] This method

often employs complex solid catalyst systems.[4]

- Friedel-Crafts Acylation: This classic electrophilic aromatic substitution reaction can be used to introduce the acetyl group onto benzonitrile using an acylating agent like acetyl chloride in the presence of a Lewis acid catalyst such as aluminum chloride.[5][6]
- Acetylation of 4-Cyanophenyl Precursors: An alternative route involves the acetylation of a 4-cyanophenyl compound that has a suitable leaving group, such as a trifluoromethanesulfonate (triflate).[4]

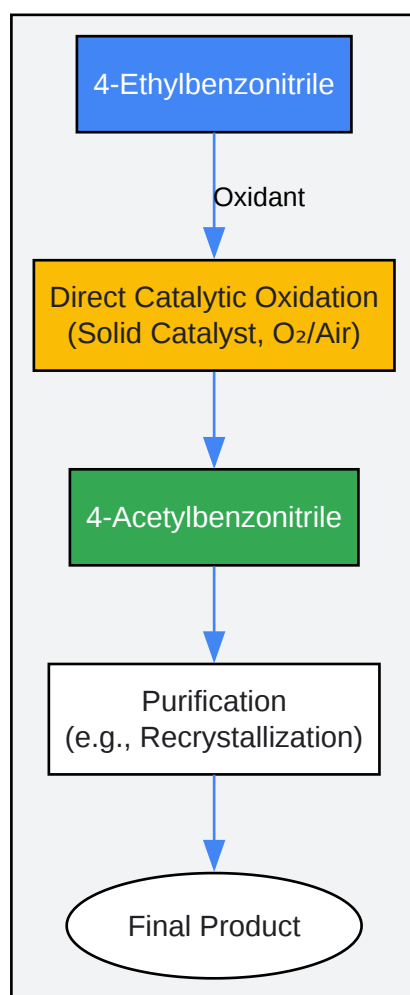


Diagram 1: Synthesis Workflow via Oxidation

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Diagram 1: Workflow for the direct catalytic oxidation of 4-ethylbenzonitrile.

Experimental Protocols

The following is a representative protocol for the synthesis of **4-acetylbenzonitrile** via the cyanation of 4-bromoacetophenone, based on commonly cited methodologies.^[4]

Protocol: Palladium-Catalyzed Cyanation of 4-Bromoacetophenone

Materials:

- 4-Bromoacetophenone
- Potassium Cyanide (KCN)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Copper(I) Iodide (CuI)
- Anhydrous Tetrahydrofuran (THF)
- Toluene
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Magnesium Sulfate (MgSO₄)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), combine 4-bromoacetophenone (1.0 eq), potassium cyanide (1.2 eq), and copper(I) iodide (0.1 eq).

- **Catalyst Addition:** Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) (0.05 eq), to the flask.
- **Solvent Addition:** Add anhydrous THF as the solvent.
- **Reaction:** Stir the mixture at reflux temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute with toluene and filter to remove insoluble salts.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) to yield pure **4-acetylbenzonitrile**.

Note: This protocol is a representative example. Researchers should consult peer-reviewed literature for specific, validated procedures and optimize conditions as necessary.

Applications in Drug Development and Research

The dual reactivity of **4-acetylbenzonitrile** makes it a crucial building block in the pharmaceutical and agrochemical industries.^[1]

- **Pharmaceutical Intermediates:** It is a precursor for a variety of active pharmaceutical ingredients (APIs), including antimalarial isonitriles, anesthetic agents, and anti-allergic agents.^[3] The benzonitrile moiety is a recognized scaffold in medicinal chemistry, known for its ability to act as a hydrogen bond acceptor and a bioisostere for other functional groups.
- **Heterocyclic Synthesis:** The ketone and nitrile functionalities provide reactive sites for constructing complex heterocyclic structures, such as imidazole derivatives, which exhibit a broad spectrum of biological activities.

- Agrochemicals: The compound serves as a starting material for various agrochemicals, including herbicides and pesticides.
- Other Industries: It is also used in the synthesis of specialty chemicals such as dyes and polymers.

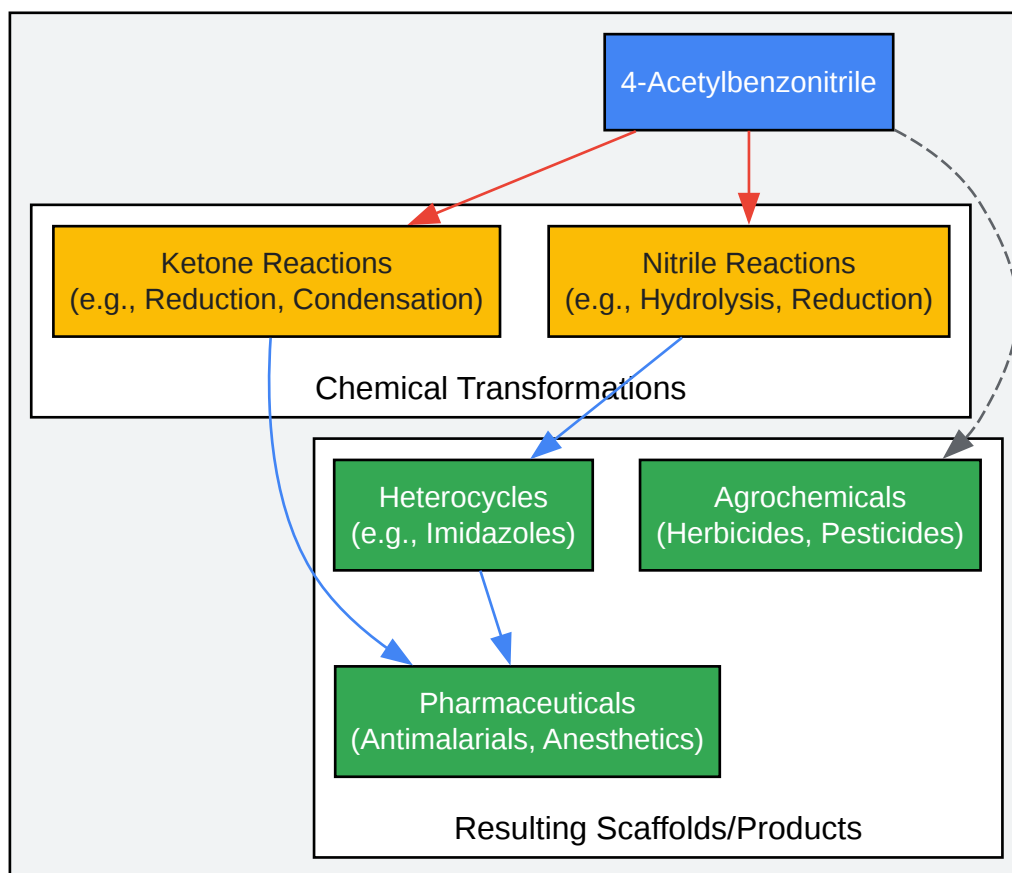


Diagram 2: Role in Synthesis

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Diagram 2: Synthetic utility of **4-acetylbenzonitrile** in producing valuable compounds.

Safety and Handling

4-Acetylbenzonitrile is classified as harmful and requires careful handling.

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation, and may cause respiratory irritation. [No Source]
- GHS Signal Word: Warning. [No Source]
- Precautions for Safe Handling: Handle in a well-ventilated area, preferably a fume hood. Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid the formation of dust and aerosols. [No Source]
- Conditions for Safe Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. [No Source]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

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